

Technical Support Center: 7-Dimethylaminocoumarin-4-acetic acid (DMACA)

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Compound of Interest

Compound Name: 7-Dimethylaminocoumarin-4-acetic acid

Cat. No.: B1303068

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Welcome to the technical support center for **7-Dimethylaminocoumarin-4-acetic acid** (DMACA) and its derivatives. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **7-Dimethylaminocoumarin-4-acetic acid** (DMACA) and what are its primary applications?

7-Dimethylaminocoumarin-4-acetic acid is a fluorescent probe belonging to the coumarin family of dyes. Coumarins are known for being UV-excitable, blue-emitting fluorophores.^{[1][2][3]} The carboxylic acid group on DMACA allows for its conjugation to other molecules, often after activation as a succinimidyl ester (NHS ester).

Key applications include:

- **Fluorescent Labeling:** The succinimidyl ester of DMACA (DMACA-SE) is used to covalently label primary amines on proteins, peptides, and other biomolecules.
- **Staining in Plant Biology:** DMACA is a well-established reagent for the specific staining and localization of proanthocyanidins (PAs) in plant tissues, where it exhibits a distinct fluorescence emission.^{[4][5][6][7][8]}

- Microbiology: It can be used in microbiology to test for an organism's ability to split indole from tryptophan.

Q2: What are the spectral properties of DMACA?

The spectral properties of coumarin dyes are sensitive to their local environment, including solvent polarity and binding to target molecules.[\[9\]](#)

When used for staining proanthocyanidins (PAs) in plant tissues, DMACA exhibits a significant shift in its absorbance and fluorescence spectra.

Parameter	DMACA Alone	DMACA Bound to Proanthocyanidins (PAs)	DMACA-SE Conjugate (General)
Absorbance Maxima (λ_{abs})	~250 nm and ~390 nm [4] [6]	640 - 650 nm [4] [6]	Not specified, but likely similar to other aminocoumarins.
Excitation Maxima (λ_{ex})	Not typically fluorescent alone.	620 - 660 nm [4]	~445 nm (for a similar compound)
Emission Maxima (λ_{em})	Not typically fluorescent alone.	680 - 700 nm [4]	~482 nm (for a similar compound)
Stokes Shift	N/A	40 - 60 nm [4]	~37 nm (for a similar compound)
Quantum Yield (Φ)	Low	Not specified	Varies with solvent and conjugation partner. Can decrease in polar solvents. [10]
Extinction Coefficient (ϵ)	Not specified	Not specified	Not specified

Note: Data for DMACA-SE conjugates is based on the closely related 7-Diethylaminocoumarin-3-carboxylic acid, succinimidyl ester, as specific data for DMACA-SE was not available.

Q3: Is DMACA photostable?

Yes, when used for staining PAs in plant tissues, DMACA has been shown to be highly photostable. In one study, its fluorescence intensity decreased by less than 10% after 5 minutes of continuous laser exposure, outperforming other common stains like Calcofluor White.^[4]

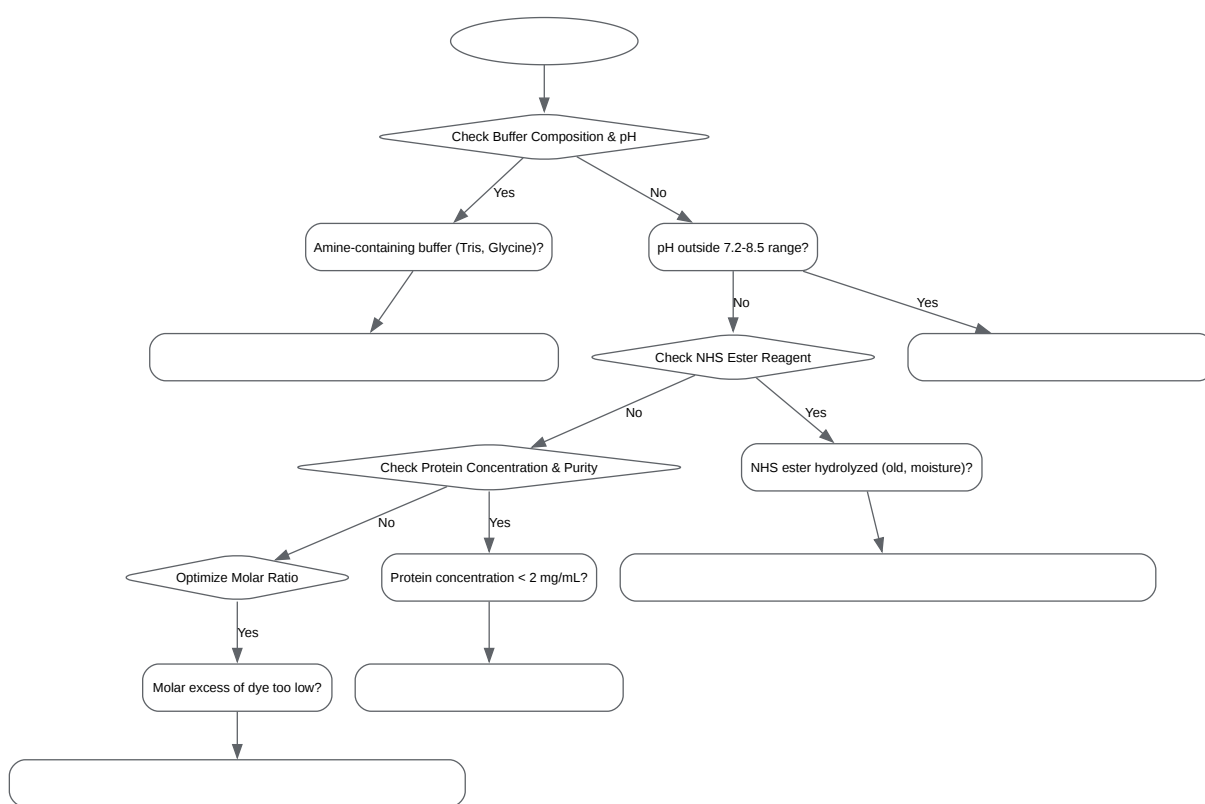
Troubleshooting Guides

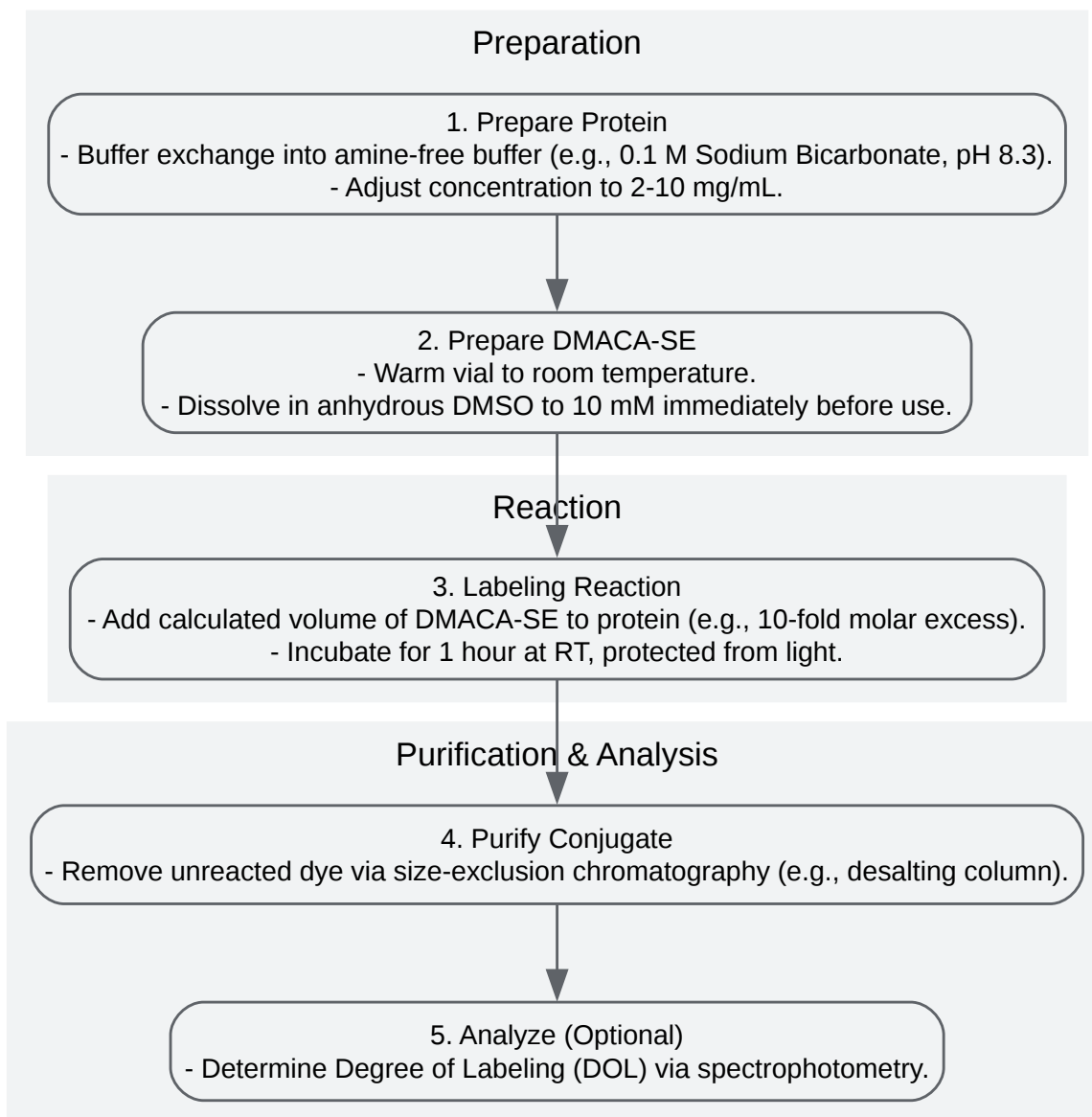
Section 1: Issues with DMACA-SE Protein/Peptide Conjugation

This section addresses common problems when using the N-hydroxysuccinimide (NHS) ester of DMACA to label biomolecules.

Q1.1: My labeling efficiency is low or non-existent. What went wrong?

Low labeling efficiency is a common issue with NHS ester reactions. The flowchart below outlines a systematic troubleshooting approach.





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